

The Solubility Profile of 3-Cyanopyridine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Cyanopyridine

Cat. No.: B1664610

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of **3-cyanopyridine** in a variety of common organic solvents. Understanding the solubility of this important chemical intermediate is crucial for its application in pharmaceutical synthesis, agrochemical development, and materials science. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility of 3-Cyanopyridine

The solubility of **3-cyanopyridine** has been experimentally determined in several organic solvents across a range of temperatures. The following tables summarize the mole fraction solubility (x_1) of **3-cyanopyridine** in selected solvents. This data is essential for process design, reaction optimization, and purification strategy development.

Table 1: Mole Fraction Solubility (x_1) of **3-Cyanopyridine** in Alcohols

Temperature (K)	Methanol	Ethanol	Isopropanol	n-Butanol
278.15	0.4015	0.3512	0.3055	0.2631
283.15	0.4468	0.3948	0.3458	0.2998
288.15	0.4955	0.4415	0.3895	0.3395
293.15	0.5478	0.4918	0.4368	0.3828
298.15	0.6042	0.5452	0.4872	0.4292
303.15	0.6648	0.6028	0.5418	0.4788
308.15	0.7295	0.6645	0.6005	0.5315
313.15	0.7988	0.7308	0.6638	0.5878
318.15	0.8722	0.8012	0.7312	0.6472

Table 2: Mole Fraction Solubility (x_1) of **3-Cyanopyridine** in Other Organic Solvents

Temperature (K)	Acetone	Ethyl Acetate	Toluene
278.15	0.3888	0.3111	0.1885
283.15	0.4332	0.3502	0.2201
288.15	0.4805	0.3925	0.2545
293.15	0.5311	0.4381	0.2911
298.15	0.5852	0.4872	0.3302
303.15	0.6428	0.5398	0.3718
308.15	0.7041	0.5961	0.4151
313.15	0.7692	0.6562	0.4602
318.15	0.8385	0.7205	0.5075

Experimental Protocols for Solubility Determination

The quantitative solubility data presented above was determined using the gravimetric method, a reliable and widely used technique for measuring the solubility of solid compounds in liquid solvents. The following protocol provides a detailed methodology for this key experiment.

Gravimetric Method for Solubility Determination

This method, also known as the isothermal saturation method or shake-flask method, involves preparing a saturated solution of the solute at a constant temperature and then determining the concentration of the solute in that solution by mass.

Materials and Equipment:

- **3-Cyanopyridine** (solute)
- Selected organic solvents
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath with temperature control (± 0.1 K)
- Glass vials or flasks with airtight seals
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Drying oven
- Weighing bottles

Procedure:

- **Sample Preparation:** Add an excess amount of **3-cyanopyridine** to a pre-weighed glass vial.
- **Solvent Addition:** Add a known mass of the desired organic solvent to the vial.
- **Equilibration:** Securely seal the vial and place it in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient time (typically 24-72 hours) to ensure that equilibrium is reached. The presence of undissolved solid should be visible throughout the equilibration period.

- **Phase Separation:** After equilibration, stop the agitation and allow the solid particles to settle. Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a pre-warmed syringe fitted with a filter to remove any undissolved solid.
- **Sample Weighing:** Immediately transfer the filtered saturated solution into a pre-weighed and labeled weighing bottle and seal it to prevent solvent evaporation. Record the total mass of the weighing bottle and the saturated solution.
- **Solvent Evaporation:** Place the open weighing bottle in a drying oven at a temperature sufficient to evaporate the solvent completely without decomposing the **3-cyanopyridine** (e.g., 323.15 K under vacuum).
- **Final Weighing:** Once all the solvent has evaporated and the mass is constant, cool the weighing bottle in a desiccator and weigh it to determine the mass of the dissolved **3-cyanopyridine**.

Data Calculation: The mole fraction solubility (x_1) is calculated using the following formula:

$$x_1 = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

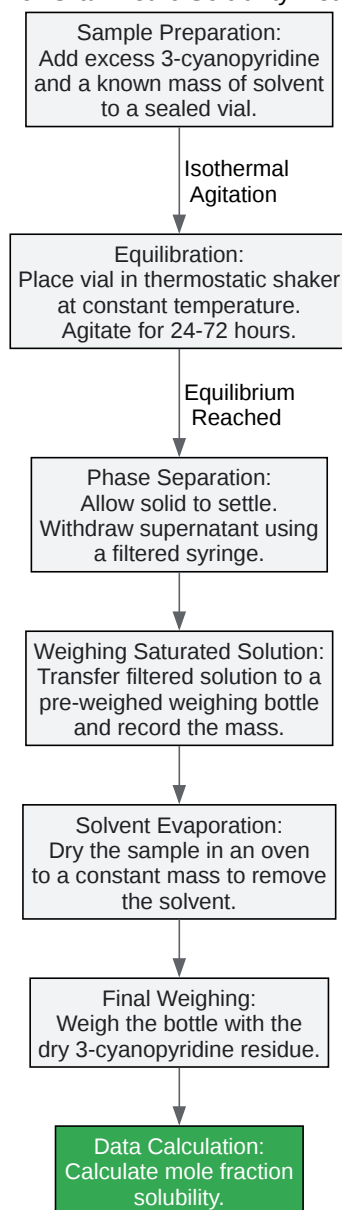
Where:

- m_1 is the mass of the dissolved **3-cyanopyridine** (solute).
- M_1 is the molar mass of **3-cyanopyridine** (104.11 g/mol).
- m_2 is the mass of the solvent.
- M_2 is the molar mass of the solvent.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **3-cyanopyridine**.

Workflow for Gravimetric Solubility Determination

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Caption: Gravimetric Method Workflow

Conclusion

The provided data and experimental protocol offer a valuable resource for researchers and professionals working with **3-cyanopyridine**. The quantitative solubility data in various organic solvents is critical for designing and optimizing chemical processes. The detailed gravimetric method provides a robust and reliable procedure for independently verifying or expanding upon this data. The visual workflow further clarifies the experimental process, making it accessible to a broad scientific audience. This comprehensive guide serves as a foundational tool for the effective and efficient use of **3-cyanopyridine** in diverse research and development applications.

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